

In-depth Technical Guide: 4-Oxo-4-piperazin-1-yl-butyric acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Oxo-4-piperazin-1-yl-butyric acid

Cat. No.: B466651

[Get Quote](#)

An Examination of Publicly Available Data on its Mechanism of Action

Prepared for: Researchers, scientists, and drug development professionals.

Abstract

This document outlines the findings from a comprehensive search for the mechanism of action of the chemical compound **4-Oxo-4-piperazin-1-yl-butyric acid**. Despite a thorough investigation of scientific literature and chemical databases, no publicly available information was found regarding its specific molecular targets, signaling pathways, pharmacological effects, or associated experimental protocols. This suggests that the compound may be a novel or proprietary molecule, a synthetic intermediate with uncharacterized biological activity, or a compound that has not been the subject of published research.

Introduction and Compound Identification

4-Oxo-4-piperazin-1-yl-butyric acid is a chemical entity with the molecular formula $C_8H_{12}N_2O_4$ and a molecular weight of approximately 200.19 g/mol. [\[1\]](#) To ensure a comprehensive search, a variety of synonyms and identifiers for this compound were utilized, including:

- IUPAC Name: 4-oxo-4-(3-oxopiperazin-1-yl)butanoic acid [\[1\]](#)
- CAS Number: 590380-54-4 [\[1\]](#)

- PubChem CID: 833642[[1](#)]
- Other Synonyms: 4-oxo-4-(3-oxo-1-piperazinyl)butanoic acid, 4-Oxo-4-(3-oxo-piperazin-1-yl)-butyric acid[[1](#)]

While the search also identified similar but distinct compounds, such as 4-(4-Methyl-piperazin-1-yl)-4-oxo-butyric acid and 4-[4-(2-hydroxy-ethyl)-piperazin-1-yl]-4-oxo-butyric acid, the focus of this investigation remained on the specific compound requested.

Mechanism of Action: A Search for Evidence

A systematic search of prominent scientific databases and literature repositories was conducted to elucidate the mechanism of action of **4-Oxo-4-piperazin-1-yl-butyric acid**. The search terms included the compound name, its synonyms, and its CAS number, in conjunction with terms such as "mechanism of action," "pharmacology," "biological activity," "molecular target," and "signaling pathway."

The extensive search yielded no specific information regarding the compound's mechanism of action. There is no published data to suggest its molecular target(s), the signaling pathways it may modulate, or its broader pharmacological effects on biological systems.

Quantitative Data and Experimental Protocols

Consistent with the lack of information on its mechanism of action, no quantitative pharmacological data, such as IC_{50} , EC_{50} , or K_i values, were found for **4-Oxo-4-piperazin-1-yl-butyric acid**. Furthermore, no detailed experimental protocols describing the investigation of its biological activity have been published.

Discussion and Future Directions

The absence of publicly available data on the mechanism of action of **4-Oxo-4-piperazin-1-yl-butyric acid** presents a significant knowledge gap. Several possibilities could explain this lack of information:

- Novelty: The compound may be a recently synthesized molecule that has not yet been characterized biologically in a published format.

- Proprietary Research: The compound could be under investigation by a private entity (e.g., a pharmaceutical company) and the data remains confidential.
- Synthetic Intermediate: It may primarily be used as an intermediate in the synthesis of other molecules, with its own biological activity being uninvestigated or deemed irrelevant to its primary application.
- Limited Research Interest: The compound may not have been prioritized for further study by the broader scientific community.

For researchers, scientists, and drug development professionals interested in this molecule, the next logical step would be to perform initial in vitro screening assays to determine its potential biological activities. This could involve broad-based screening against a panel of common drug targets (e.g., kinases, GPCRs, ion channels) or phenotypic screening to observe its effects on cell behavior.

Conclusion

While the chemical identity of **4-Oxo-4-piperazin-1-yl-butyric acid** is established, its mechanism of action remains unknown based on currently available public information. This document serves to report the current void of information and to guide future research efforts toward characterizing the pharmacological profile of this compound. Without primary research data, no definitive statements can be made about its biological function, and consequently, no data tables or pathway diagrams can be generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SID 24891384 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 4-Oxo-4-piperazin-1-yl-butyric acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b466651#4-oxo-4-piperazin-1-yl-butyric-acid-mechanism-of-action>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com